Proper Disposal of XL765: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*XL765*
CAS No.:	*1349796-36-6*
Cat. No.:	*B1193789*

Get Quote

Ensuring laboratory safety and environmental responsibility is paramount when handling and disposing of potent investigational compounds like **XL765** (Voxtalisib). This document provides a comprehensive, step-by-step guide for the proper disposal of **XL765**, a dual inhibitor of PI3K and mTOR, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to mitigate potential hazards and ensure compliance with safety regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to be familiar with the chemical properties and potential hazards of **XL765**. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE): The use of appropriate PPE is mandatory when handling **XL765**. This includes, but is not limited to:

- Gloves: Chemically resistant gloves, such as nitrile, are required.
- Eye Protection: Safety glasses with side shields or chemical splash goggles must be worn.

© 2026 BenchChem. All rights reserved.

- Lab Coat: A standard laboratory coat is necessary to protect from splashes.

Engineering Controls: All work with **XL765** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risks. An eyewash station and a safety shower should be readily accessible.

Quantitative Data Summary

For quick reference, key quantitative data for **XL765** are summarized in the table below.

Property	Value
Synonyms	Voxtalisib, SAR245409
Molecular Formula	C13H14N6O
Molecular Weight	270.29 g/mol [1][2][3]
CAS Number	934493-76-2[2][3]
Appearance	Light yellow powder[2]
Solubility	Insoluble in water and ethanol; Soluble in DMSO (12 mg/mL)[2]
Storage Temperature	-20°C[2]
IC50 values	p110α: 39 nM, p110β: 113 nM, p110γ: 9 nM, p110δ: 43 nM, mTOR: 157 nM[1]

Step-by-Step Disposal Protocol

The disposal of **XL765** and any materials contaminated with it must be managed as hazardous chemical waste. Strict adherence to institutional and local environmental health and safety (EHS) regulations is mandatory.

1. Waste Segregation and Collection:

- Solid Waste:

© 2026 BenchChem. All rights reserved.

- Collect unused or expired **XL765** powder in its original container or a clearly labeled, sealed hazardous waste container.
- All disposable materials that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be collected in a designated and sealed hazardous waste bag or container.

- Liquid Waste:
  - Solutions containing **XL765** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.
  - Do not mix **XL765** waste with other solvent waste streams unless explicitly permitted by your institution's EHS office.
  - The container must be clearly labeled "Hazardous Waste," with the full chemical name "**XL765** (Voxtalisib)," and the name of the solvent used.

2. Labeling and Storage:

- All waste containers must be accurately and clearly labeled as hazardous waste.
- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- Ensure containers are kept tightly sealed except when adding waste.
- The use of secondary containment is highly recommended to prevent spills.

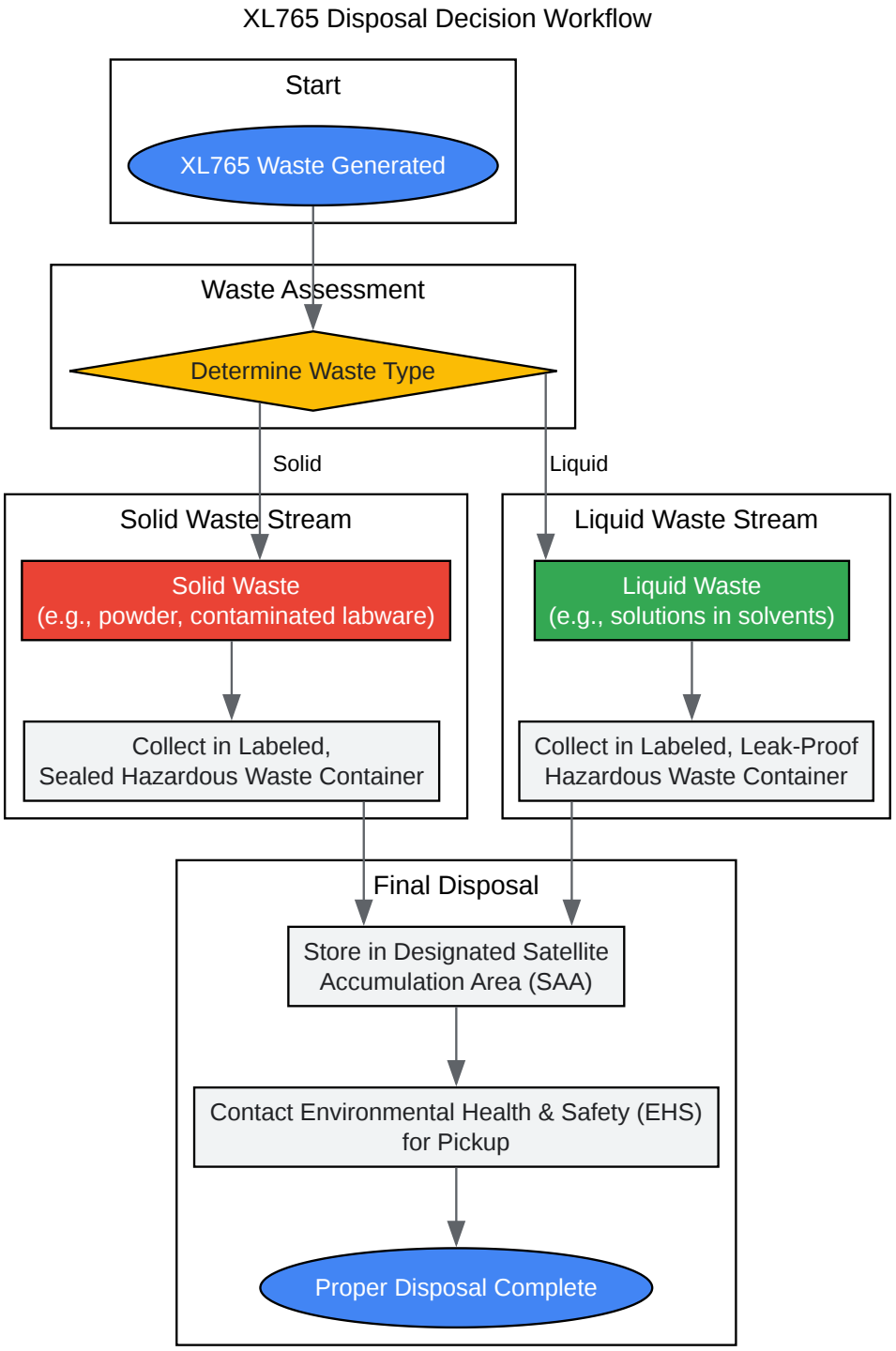
3. Scheduling Waste Pickup:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Under no circumstances should **XL765** or its solutions be disposed of down the drain or in the regular trash.

Disposal Decision Workflow

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the logical workflow for the proper disposal of **XL765**.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Logical workflow for the safe disposal of **XL765** waste.

By following these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **XL765**, fostering a culture of safety and compliance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. selleckchem.com [selleckchem.com]
- 2. XL-765 - LKT Labs [lktlabs.com]
- 3. Voxtalisib - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Proper Disposal of XL765: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193789/docs#proper-disposal-of-xl765-a-guide-for-laboratory-professionals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.